

Dimethyl 5-methylisophthalate molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Dimethyl 5-methylisophthalate

Cat. No.: B100528

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In-Depth Technical Guide: Dimethyl 5-methylisophthalate

This guide provides an in-depth look at the core physicochemical properties of **Dimethyl 5-methylisophthalate**, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Data

The fundamental molecular characteristics of **Dimethyl 5-methylisophthalate** are summarized below. This data is essential for a variety of experimental and theoretical applications, from reaction stoichiometry to spectroscopic analysis.

Property	Value
Molecular Formula	C11H12O4[1][2][3]
Molecular Weight	208.211 g/mol [1]
Exact Mass	208.073563 u[1]
CAS Number	17649-58-0[1][2]

Experimental Protocols

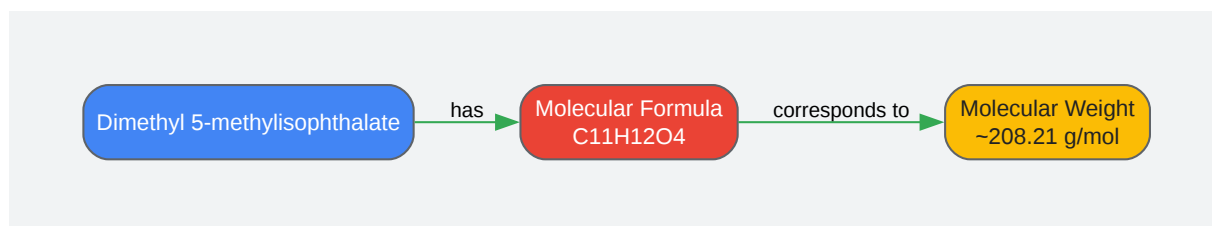
Detailed experimental protocols for the determination of molecular weight and formula, while not explicitly detailed in the provided search results, generally follow standard analytical chemistry techniques.

Molecular Formula Determination: The molecular formula is typically determined using a combination of elemental analysis and mass spectrometry. Elemental analysis provides the empirical formula by determining the percentage composition of each element (carbon, hydrogen, oxygen). High-resolution mass spectrometry can then be used to determine the exact molecular weight, which allows for the confirmation of the molecular formula.

Molecular Weight Determination: Mass spectrometry is the primary technique for determining the molecular weight of a compound. In this method, the molecule is ionized, and the mass-to-charge ratio of the resulting ions is measured. This allows for a very precise determination of the molecular weight.

Logical Relationships

The following diagram illustrates the relationship between the compound's name, its molecular formula, and its molecular weight.



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Conceptual relationship of **Dimethyl 5-methylisophthalate** properties.

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References

- 1. Dimethyl 5-methylisophthalate | CAS#:17649-58-0 | Chemsrce [chemsrc.com]
- 2. Dimethyl 5-methylisophthalate | CymitQuimica [cymitquimica.com]
- 3. Dimethyl 5-methylisophthalate | C₁₁H₁₂O₄ | CID 10921702 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Dimethyl 5-methylisophthalate molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b100528#dimethyl-5-methylisophthalate-molecular-weight-and-formula]

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